

Acid blue 260 material safety data sheet (MSDS).

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B15622319

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An In-depth Technical Guide to Acid Blue 260

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and handling procedures for **Acid Blue 260**. The information is intended for researchers, scientists, and drug development professionals who may be working with this compound.

Chemical and Physical Properties

Acid Blue 260 is a synthetic anthraquinone dye.^{[1][2]} It appears as a dark blue, odorless powder.^{[3][4]} This dye is soluble in water, with a reported solubility of 70 g/L at 90°C.^[5]

Table 1: Chemical Identifiers for **Acid Blue 260**

Identifier	Value
CAS Number	62168-86-9 ^{[3][4]}
Molecular Formula	C ₂₆ H ₂₃ ClN ₃ NaO ₆ S ^{[1][2][4]} or C ₃₇ H ₃₄ N ₂ Na ₂ O ₉ S ₃ ^[3]
Molecular Weight	563.99 g/mol ^{[1][2][4]}
Synonyms	Weak Acid brilliant blue RL, C.I. Acid Blue 260, Erionyl Blue A-R, Erionyl Blue RL ^{[2][3]}

Table 2: Physicochemical Properties of **Acid Blue 260**

Property	Value
Physical State	Powder[4][6]
Color	Blue[1][4]
Odor	Odorless[4]
Solubility	70 g/L in water at 90°C[5]
Hydrogen Bond Donor Count	3[6]
Topological Polar Surface Area	167 Å²[6]

Safety and Hazard Information

Acid Blue 260 is considered harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[4] Prolonged or repeated contact may lead to skin irritation.[4]

Table 3: Hazard Identification

Hazard Type	Description
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[4]
Inhalation	May cause irritation of the respiratory tract.[4]
Skin Contact	May cause skin irritation in sensitive individuals. Prolonged or repeated contact may cause skin irritation.[4]
Eye Contact	Dust may cause irritation and inflammation.[4]

Experimental Protocols for Hazard Assessment

The toxicological data presented in a Material Safety Data Sheet (MSDS) is typically derived from standardized experimental protocols. While the specific studies for **Acid Blue 260** are not detailed in the provided search results, the following are representative methodologies for the observed hazards:

- **Acute Oral Toxicity (LD50):** This is often determined using a protocol similar to the OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this method, a stepwise procedure with a limited number of animals is used to determine a range for the lethal dose 50 (LD50), which is the dose that is lethal to 50% of the tested animal population.
- **Skin Irritation/Corrosion:** Protocols such as the OECD Guideline 404 (Acute Dermal Irritation/Corrosion) are employed. This involves applying the substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of time.
- **Eye Irritation/Corrosion:** The OECD Guideline 405 (Acute Eye Irritation/Corrosion) is a common method. A small amount of the substance is instilled into the eye of an animal (again, typically a rabbit), and the eyes are examined for signs of irritation, such as redness, swelling, and corneal opacity.
- **Mutagenicity:** The reported mutagenicity data would likely come from an Ames test (OECD Guideline 471), which uses bacteria to test whether a chemical can cause mutations in the DNA.

Handling, Storage, and Emergency Procedures

Proper handling and storage procedures are crucial to minimize the risks associated with **Acid Blue 260**.

Table 4: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[4]
Storage	Store in a cool, dry place in tightly closed, light-resistant containers.[4]
Incompatible Materials	Strong oxidizing agents, strong reducing agents. [4]

First Aid Measures

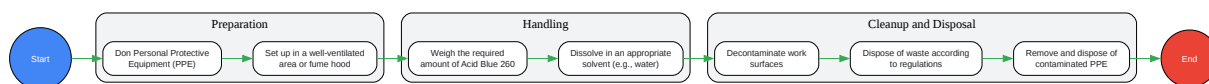
Table 5: First Aid Procedures for **Acid Blue 260** Exposure

Exposure Route	First Aid Measure
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[4]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[4]
Skin Contact	Get medical aid if irritation develops or persists. Flush skin with plenty of soap and water.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[4]

Experimental and Logical Workflows

General Laboratory Handling Workflow

The following diagram illustrates a standard workflow for handling **Acid Blue 260** in a laboratory setting to ensure safety.

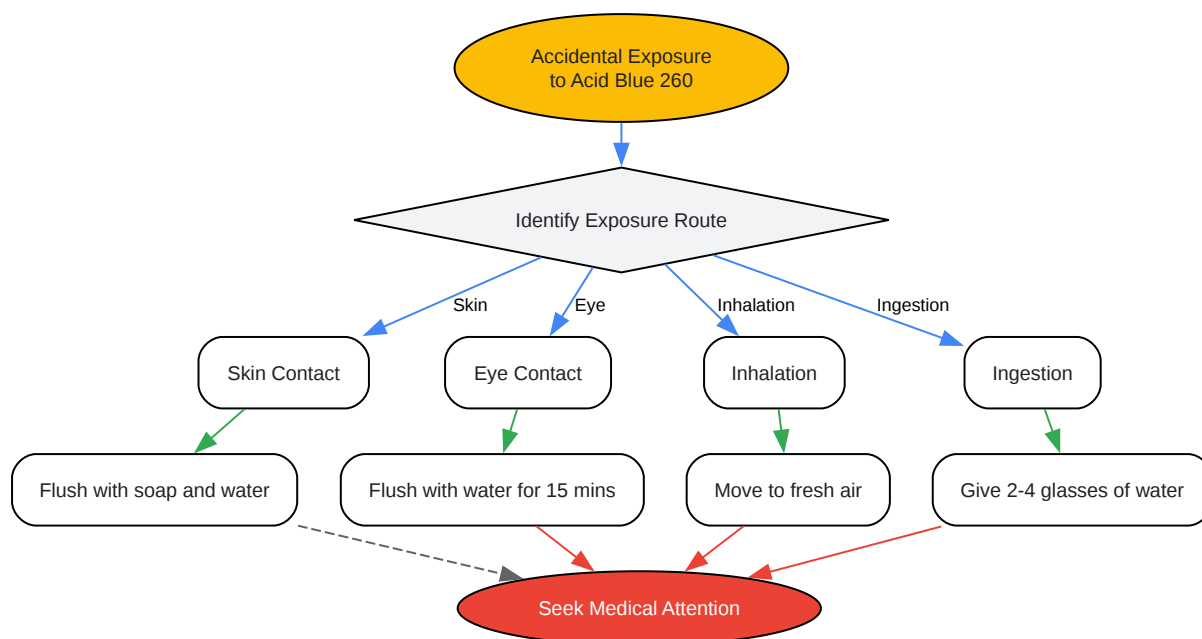


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Caption: Standard laboratory workflow for handling **Acid Blue 260**.

Emergency Response Logic for Accidental Exposure

This diagram outlines the logical steps to take in the event of an accidental exposure to **Acid Blue 260**.



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Caption: Emergency response flowchart for **Acid Blue 260** exposure.

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References

- 1. Acid Blue 260 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Page loading... [guidechem.com]
- 4. cncolorchem.com [cncolorchem.com]
- 5. Acid Blue 260 - Weak acid blue RL - Best Acid Brilliant Blue RL from Emperor Chem [emperordye.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
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